

Application Notes and Protocols: Omadacycline Mesylate Time-Kill Kinetics Assay

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Compound of Interest

Compound Name: *Omadacycline mesylate*

Cat. No.: *B12353970*

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Introduction

Omadacycline is a novel aminomethylcycline antibiotic, a semisynthetic derivative of minocycline, belonging to the tetracycline class of antibacterials.[1] It was approved by the U.S. Food and Drug Administration (FDA) for the treatment of community-acquired bacterial pneumonia (CABP) and acute bacterial skin and skin structure infections (ABSSSI).[2] Omadacycline exhibits a broad spectrum of activity against Gram-positive, Gram-negative, anaerobic, and atypical bacteria.[1] Notably, it is effective against strains that have developed resistance to other tetracyclines through common mechanisms like efflux pumps and ribosomal protection.[1][3]

The mechanism of action of omadacycline involves the inhibition of bacterial protein synthesis by binding to the 30S ribosomal subunit.[3][4] This binding prevents the association of aminoacyl-tRNA with the ribosomal acceptor site, thereby disrupting the elongation of the polypeptide chain.[4] Depending on the bacterial species and concentration, omadacycline can exhibit either bacteriostatic or bactericidal activity.[5]

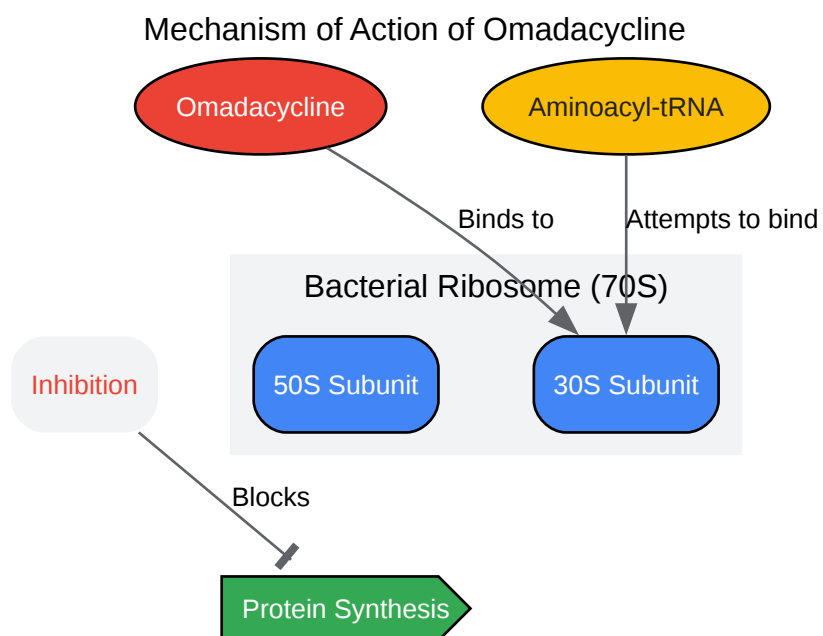
Time-kill kinetics assays are crucial in vitro pharmacodynamic studies that provide valuable information on the bactericidal or bacteriostatic activity of an antimicrobial agent over time.[3][6] These assays help to understand the concentration-dependent and time-dependent killing characteristics of an antibiotic.[7] The data generated from time-kill studies are instrumental in predicting clinical efficacy, optimizing dosing regimens, and assessing the potential for

resistance development. A bactericidal effect is generally defined as a ≥ 3 -log₁₀ (99.9%) reduction in the initial bacterial inoculum.[\[3\]](#)

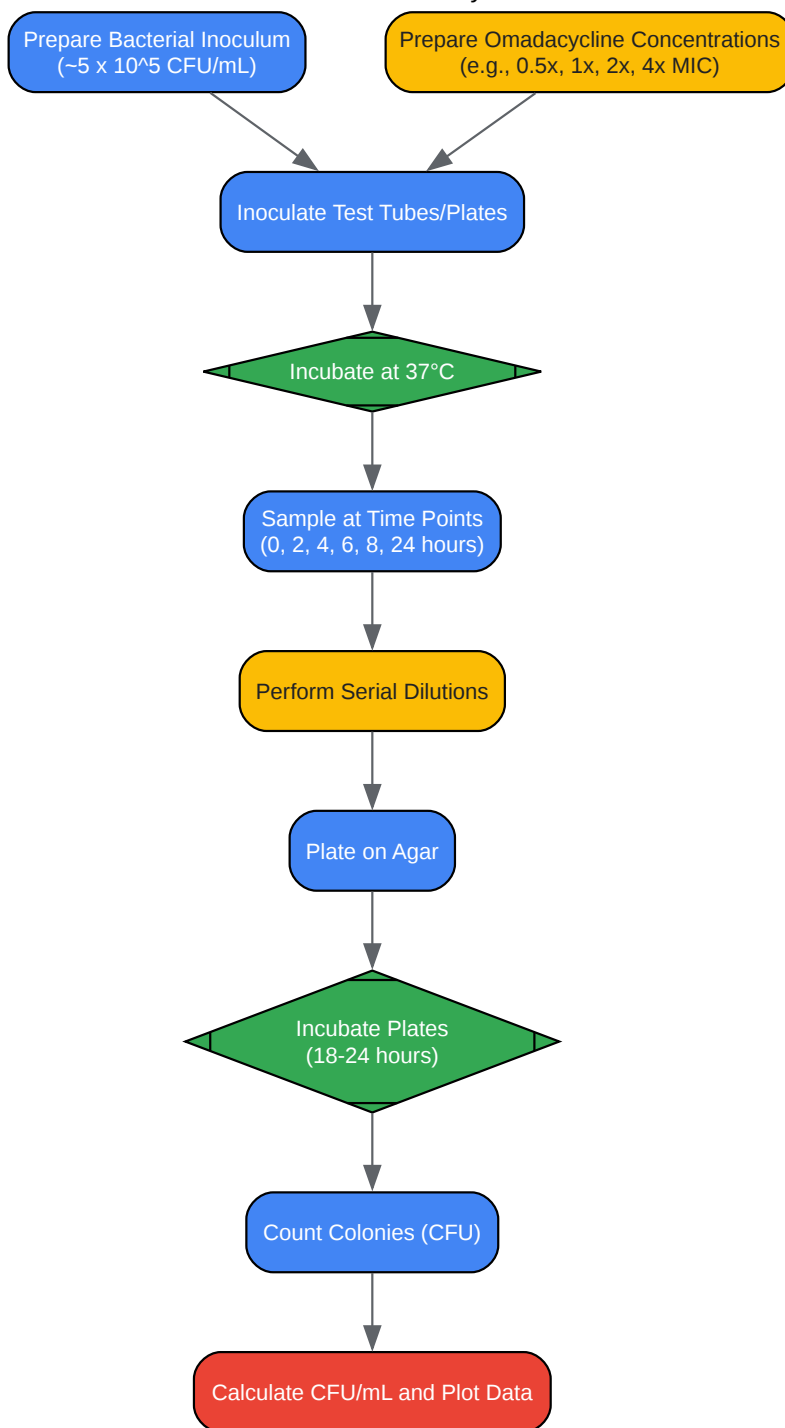
These application notes provide a detailed methodology for performing a time-kill kinetics assay for **omadacycline mesylate**, along with a summary of its activity against various pathogens.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of omadacycline and the general workflow of a time-kill kinetics assay.



Time-Kill Kinetics Assay Workflow

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